

1,5-Dimethylantracene chemical properties and structure

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Compound of Interest

Compound Name: 1,5-Dimethylantracene

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An In-depth Technical Guide to 1,5-Dimethylantracene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties and structure of **1,5-Dimethylantracene**, a polycyclic aromatic hydrocarbon. The information is intended to support research and development activities where this compound is of interest.

Chemical Identity and Properties

1,5-Dimethylantracene is a derivative of anthracene with methyl groups substituted at the 1 and 5 positions of the tricyclic aromatic core. Its chemical identity is established by its unique CAS registry number, molecular formula, and various spectroscopic signatures.

Table 1: Physicochemical Properties of **1,5-Dimethylantracene**

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄	[1][2][3]
Molecular Weight	206.29 g/mol	[1][2][3]
IUPAC Name	1,5-dimethylantracene	[2]
CAS Registry Number	15815-48-2	[2][3]
Melting Point	140 °C	[1]
Boiling Point	Data not readily available	
Solubility	Insoluble in water; expected to be soluble in nonpolar organic solvents like toluene.[4][5]	
InChI Key	RQXGHBYSRZRBUQC-UHFFFAOYSA-N	[1][2][3]
SMILES	<chem>Cc1cccc2cc3c(C)cccc3cc12</chem>	[1]

Chemical Structure

The foundational structure of **1,5-Dimethylantracene** is the anthracene aromatic system, which consists of three fused benzene rings. The numbering of the carbon atoms in the anthracene core follows a specific convention, and in this isomer, methyl groups (CH₃) are attached to carbon atoms 1 and 5. This substitution pattern influences the molecule's electronic properties, steric hindrance, and reactivity.

Caption: Molecular structure of **1,5-Dimethylantracene**.

Experimental Data and Protocols

Detailed experimental protocols for the specific synthesis of **1,5-Dimethylantracene** are not widely available in public literature. However, general synthetic routes for dimethylantracenes often involve multi-step processes that could be adapted from methodologies for similar isomers. For instance, a patent for the synthesis of 9,10-dimethylantracene involves the reaction of o-xylene with catalysts under high temperature and pressure, followed by several

transformation steps.[6] Such approaches, including Friedel-Crafts alkylation or cyclization reactions, would likely require significant optimization for the targeted synthesis of the 1,5-isomer.

3.1. Spectroscopic Analysis

While a complete set of spectra for **1,5-Dimethylantracene** is not available in the reviewed sources, its spectral characteristics can be predicted based on its structure.

- ¹³C NMR: PubChem indicates the availability of ¹³C NMR spectral data, which would be crucial for confirming the carbon skeleton and the specific positions of the methyl substituents.[2]
- Mass Spectrometry: The molecular ion peak (M⁺) in a mass spectrum would appear at an m/z value corresponding to its molecular weight, approximately 206.28.[2][3] Fragmentation patterns would likely involve the loss of methyl groups (CH₃) or other characteristic cleavages of the aromatic system.
- IR Spectroscopy: The infrared spectrum would show characteristic C-H stretching vibrations for the aromatic rings and the methyl groups, as well as C=C stretching vibrations within the aromatic system.

Biological Activity and Signaling Pathways

Currently, there is no significant published research detailing specific biological activities or signaling pathway interactions for **1,5-Dimethylantracene**. Studies on other isomers, such as 9,10-dimethylantracene, have explored their metabolism by microorganisms and in rat liver microsomes, identifying various hydroxylated metabolites.[4] Some research on other dimethylantracene derivatives has also suggested potential anti-cancer properties.[7] However, these findings cannot be directly extrapolated to the 1,5-isomer without specific experimental validation. Therefore, no signaling pathway diagrams are applicable at this time.

Safety and Handling

Specific GHS hazard classifications for **1,5-Dimethylantracene** are not detailed in the search results. However, related polycyclic aromatic hydrocarbons are often treated as potentially hazardous. For example, 9,10-dimethylantracene is suspected of causing cancer and may

cause long-lasting harmful effects to aquatic life.[8] Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, and lab coat) and handling in a well-ventilated area or fume hood, are strongly recommended.

This document is based on publicly available data and is intended for informational purposes for a technical audience. Researchers should consult primary literature and safety data sheets before commencing any experimental work.

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